

# Application Notes and Protocols for Enzymatic Assays Involving 5-Aminoimidazole Ribonucleotide (AIR)

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## Compound of Interest

Compound Name: 5-Aminoimidazole ribonucleotide

Cat. No.: B1216591

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These application notes provide detailed protocols for enzymatic assays involving **5-Aminoimidazole ribonucleotide (AIR)**, a key intermediate in the de novo purine biosynthesis pathway. Understanding the kinetics of the enzymes that produce and consume AIR is crucial for the development of novel antimicrobial and anticancer therapeutics.

## Introduction

**5-Aminoimidazole ribonucleotide (AIR)** is a central molecule in the synthesis of purine nucleotides. Its formation and subsequent conversion are catalyzed by a series of enzymes that represent attractive targets for therapeutic intervention. This document outlines protocols for assaying the activity of four key enzymes in this pathway:

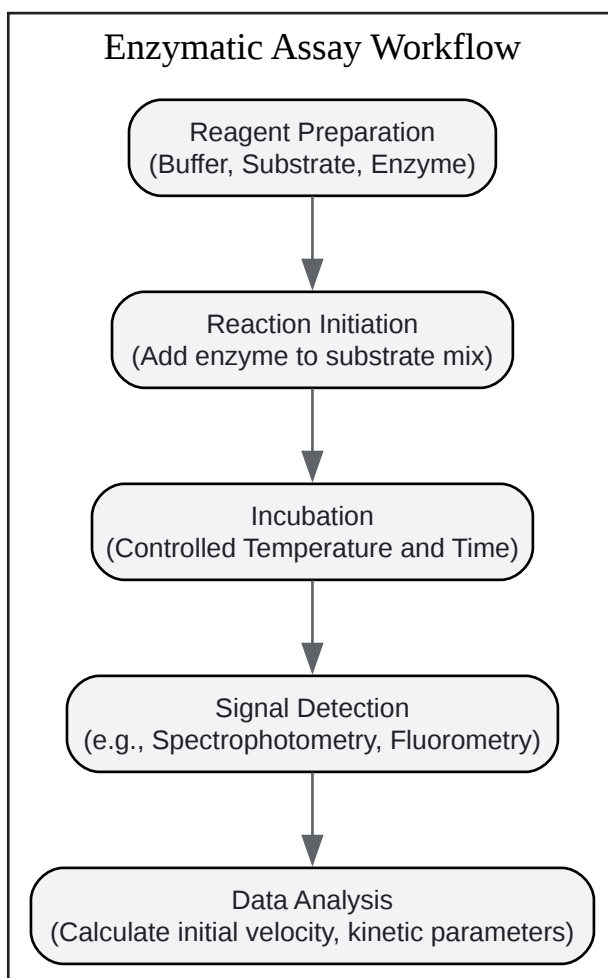
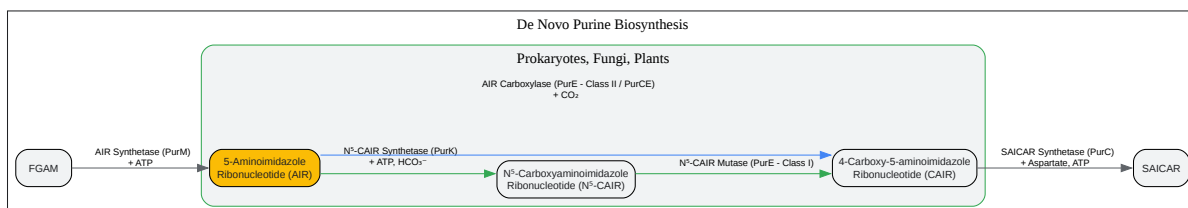
- **AIR Synthetase (PurM):** Catalyzes the ATP-dependent cyclization of formylglycinamide ribonucleotide (FGAM) to form AIR.
- **N<sup>5</sup>-Carboxyaminoimidazole Ribonucleotide (N<sup>5</sup>-CAIR) Synthetase (PurK):** Found in most prokaryotes, yeasts, and plants, this enzyme catalyzes the ATP-dependent carboxylation of AIR to N<sup>5</sup>-CAIR.
- **N<sup>5</sup>-CAIR Mutase (PurE - Class I):** In organisms possessing PurK, this enzyme catalyzes the intramolecular transfer of the carboxyl group from the exocyclic nitrogen to the C4 position of

the imidazole ring, converting N<sup>5</sup>-CAIR to 4-carboxy-**5-aminoimidazole ribonucleotide** (CAIR).

- AIR Carboxylase (PurE - Class II / PurCE): In vertebrates and some bacteria, this enzyme directly carboxylates AIR at the C4 position to form CAIR, bypassing the N<sup>5</sup>-CAIR intermediate.

## Signaling Pathway: De Novo Purine Biosynthesis

The diagram below illustrates the central role of **5-Aminoimidazole ribonucleotide** (AIR) and the subsequent enzymatic steps in the de novo purine biosynthesis pathway in different domains of life.



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